

Application Notes and Protocols for CBrClF₂ (Bromochlorodifluoromethane) Analytical Standards

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Compound of Interest

Compound Name: Bromochlorodifluoromethane

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Introduction to CBrClF₂ Analytical Standards

Bromochlorodifluoromethane, commonly known as Halon 1211, is a haloalkane with the chemical formula CBrClF₂. Historically, it was widely used as a fire-extinguishing agent for Class A, B, and C fires. However, due to its significant ozone-depleting potential, its production was phased out under the Montreal Protocol.^[1] Consequently, commercially available analytical standards and certified reference materials (CRMs) for CBrClF₂ are not readily found through major chemical suppliers.

The primary source of high-purity CBrClF₂ is recycled or reclaimed material, which is often reserved for critical applications such as aviation fire suppression.^{[1][2]} For analytical purposes, any CBrClF₂ used as a reference material must be thoroughly characterized to establish its purity and identity. The quality specifications for Halon 1211 are defined by the ASTM D7673-10 standard.^{[3][4][5]}

Quality Specifications and Data Presentation

The quality of a CBrClF₂ reference material should be assessed according to the ASTM D7673-10 standard, "Standard Specification for Halon 1211, **Bromochlorodifluoromethane**

(CF₂BrCl)".^{[3][4][5]} This standard outlines the required purity levels and the maximum allowable limits for impurities.

A Certificate of Analysis (CoA) for a CBrClF₂ analytical standard, while not commercially commonplace, should contain the following information. Below is a table summarizing the key parameters and typical specification limits based on the ASTM standard.

Table 1: Representative Certificate of Analysis for CBrClF₂ Analytical Standard

Parameter	Specification	Test Method
Identity		
Chemical Name	Bromochlorodifluoromethane	GC-MS
CAS Number	353-59-3	-
Molecular Formula	CBrClF ₂	-
Molecular Weight	165.37 g/mol	-
Purity		
Purity Assay	≥ 99.6% by mole	ASTM D7673 (GC)
Impurities		
Water Content	≤ 10 ppm by weight	Karl Fischer Titration
Acidity	≤ 3.0 ppm by weight	Titration
Non-volatile Residue	≤ 0.05% by weight	Gravimetric
Fixed Gases in Vapor Phase	≤ 1.5% by volume	Gas Chromatography
Physical Properties		
Appearance	Colorless, liquefied gas	Visual
Boiling Point	-4 °C (24.8 °F)	-

Note: This is a representative table. Actual values for a specific batch of reference material would be provided on a formal Certificate of Analysis.

Experimental Protocols

The following are detailed methodologies for the key experiments required to qualify a CBrClF₂ reference material, based on established analytical techniques for volatile halocarbons and the specifications of ASTM D7673.

Purity and Impurity Analysis by Gas Chromatography (GC)

This protocol outlines a general method for determining the purity of CBrClF₂ and quantifying volatile impurities using gas chromatography with a Flame Ionization Detector (FID) or a Thermal Conductivity Detector (TCD). For definitive identification of impurities, a Mass Spectrometer (MS) detector is required.

Objective: To separate and quantify CBrClF₂ and its potential impurities.

Materials and Equipment:

- Gas Chromatograph (GC) with FID, TCD, or MS detector
- Capillary column suitable for volatile halocarbons (e.g., DB-624, DB-5ms)
- Helium or Nitrogen carrier gas (high purity)
- Gas-tight syringe for sample introduction
- CBrClF₂ sample
- Reference standards for expected impurities (if available)

Protocol:

- GC System Preparation:
 - Install the appropriate capillary column in the GC oven.
 - Set the carrier gas flow rate (e.g., 1-2 mL/min).

- Establish the temperature program:
 - Initial oven temperature: 40°C, hold for 5 minutes.
 - Ramp rate: 10°C/min to 200°C.
 - Final hold time: 5 minutes.
- Set the injector temperature to 200°C.
- Set the detector temperature (FID: 250°C, TCD: 220°C, MS transfer line: 230°C).
- Sample Preparation:
 - As CBrClF₂ is a liquefied gas at room temperature and pressure, it must be handled in a cooled state or under pressure.
 - For liquid injection, chill the sample and the syringe to below the boiling point of CBrClF₂ (-4°C).
 - For gas phase injection, use a gas sampling valve to introduce a known volume of the vapor.
- Injection:
 - Inject a small volume (e.g., 0.1 - 1.0 µL of liquid or 10-100 µL of gas) into the GC injector.
 - Start the data acquisition.
- Data Analysis:
 - Identify the peak corresponding to CBrClF₂ based on its retention time (and mass spectrum if using GC-MS).
 - Identify impurity peaks by comparing their retention times to known standards or by interpreting their mass spectra.
 - Calculate the area of each peak.

- Determine the mole percent purity by the area normalization method, assuming all components have a similar response factor with a TCD. For FID, response factors will vary and should be corrected for if high accuracy is required.

$$\text{Purity (\%)} = (\text{Area of CBrClF}_2 \text{ peak} / \text{Total area of all peaks}) \times 100$$

Expected Results: A chromatogram showing a major peak for CBrClF₂ and minor peaks for any impurities. The purity should meet the specification of $\geq 99.6\%$.

Identity Confirmation by Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To confirm the identity of CBrClF₂ by comparing its mass spectrum to a reference spectrum.

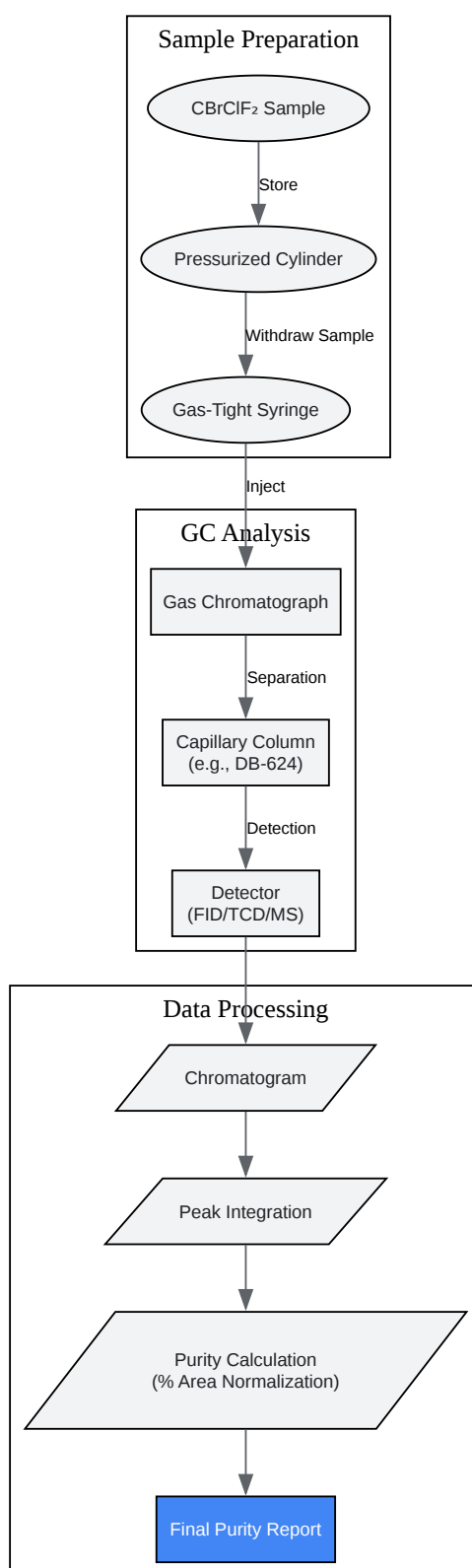
Protocol:

- Follow the GC protocol as described in 3.1, using a GC-MS system.
- Acquire the mass spectrum of the major peak.
- Compare the acquired mass spectrum with the NIST reference mass spectrum for **Bromochlorodifluoromethane**. The spectrum is characterized by a pattern of isotopic peaks for bromine and chlorine.

Expected Results: The mass spectrum of the sample should match the reference spectrum, confirming the identity of the compound. Key fragments and their isotopic patterns should be present.

Visualization of Experimental Workflows

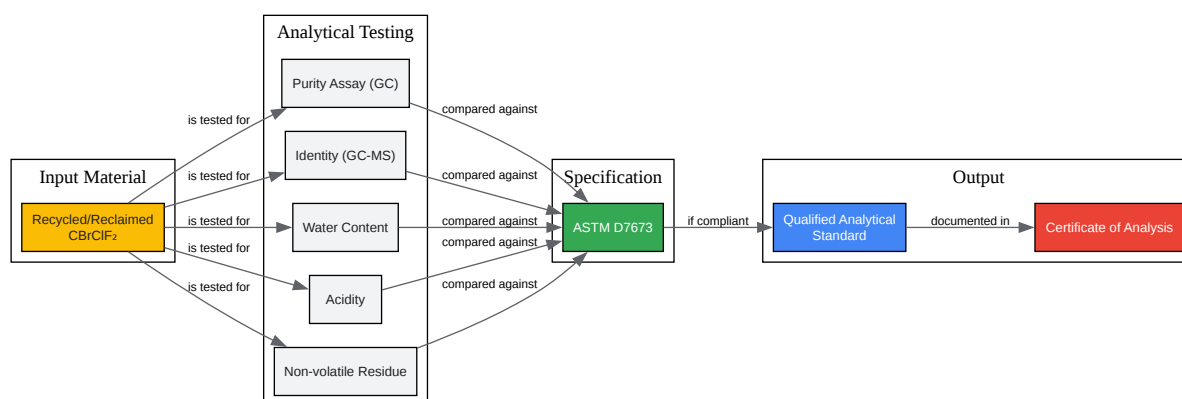
GC Purity Analysis Workflow



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Caption: Workflow for GC Purity Analysis of CBrClF₂.

Logical Relationship for CBrClF₂ Standard Qualification



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Caption: Qualification of CBrClF₂ as an Analytical Standard.

Safety, Handling, and Storage

CBrClF₂ is a liquefied gas that can cause rapid suffocation by displacing oxygen.[6] Contact with the liquid or rapidly expanding gas can cause frostbite.[6] It is crucial to handle CBrClF₂ in a well-ventilated area and to wear appropriate personal protective equipment (PPE), including safety glasses, cryogenic gloves, and a lab coat. Store cylinders of CBrClF₂ in a cool, dry, well-ventilated area away from direct sunlight and heat sources. Cylinders should be secured to prevent falling.

Conclusion

While CBrClF₂ (Halon 1211) is not readily available as a commercial analytical standard due to environmental regulations, it is still possible to qualify recycled or reclaimed material for use as

a reference standard. This requires rigorous analytical testing for identity, purity, and impurities, with the primary quality benchmark being the ASTM D7673 standard. The protocols and information provided here offer a framework for researchers and scientists to handle, test, and qualify CBrClF₂ for analytical applications.

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